

# 1-Benzoylnaphthalene CAS number and molecular formula

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## Compound of Interest

Compound Name: 1-Benzoylnaphthalene

Cat. No.: B181615

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## An In-depth Technical Guide to 1-Benzoylnaphthalene

For Researchers, Scientists, and Drug Development Professionals

### Abstract

This technical guide provides a comprehensive overview of **1-Benzoylnaphthalene**, a polycyclic aromatic ketone. It details the compound's chemical identity, including its CAS number and molecular formula, and presents a thorough examination of its synthesis, photophysical properties, and potential biological significance. This document aims to serve as a valuable resource for researchers in organic synthesis, materials science, and pharmacology by consolidating key technical data, outlining detailed experimental protocols, and exploring potential avenues for future investigation.

### Chemical Identity and Properties

**1-Benzoylnaphthalene** is an aromatic ketone consisting of a naphthalene ring substituted with a benzoyl group at the 1-position.

Table 1: Chemical Identifiers and Properties of **1-Benzoylnaphthalene**

Identifier	Value	Reference
CAS Number	642-29-5	[1]
Molecular Formula	C <sub>17</sub> H <sub>12</sub> O	[1]
Molecular Weight	232.28 g/mol	[1]
IUPAC Name	(1-Naphthyl) (phenyl)methanone	
Synonyms	Phenyl 1-naphthyl ketone, 1-Naphthoylbenzene	

## Synthesis of 1-Benzoylnaphthalene

The primary method for the synthesis of **1-Benzoylnaphthalene** is the Friedel-Crafts acylation of naphthalene with benzoyl chloride. This electrophilic aromatic substitution reaction is typically catalyzed by a Lewis acid, such as aluminum chloride (AlCl<sub>3</sub>).<sup>[2]</sup>

## Experimental Protocol: Friedel-Crafts Acylation

Materials:

- Naphthalene
- Benzoyl chloride
- Anhydrous aluminum chloride (AlCl<sub>3</sub>)
- Dichloromethane (CH<sub>2</sub>Cl<sub>2</sub>) or another suitable inert solvent
- Hydrochloric acid (HCl), concentrated
- Saturated sodium bicarbonate solution (NaHCO<sub>3</sub>)
- Anhydrous magnesium sulfate (MgSO<sub>4</sub>) or sodium sulfate (Na<sub>2</sub>SO<sub>4</sub>)
- Ice

## Procedure:

- In a round-bottomed flask equipped with a reflux condenser and a dropping funnel, suspend anhydrous aluminum chloride (1.1 equivalents) in dichloromethane.
- Cool the mixture to 0°C in an ice bath.
- Slowly add benzoyl chloride (1.1 equivalents) dissolved in dichloromethane to the stirred suspension.
- To this mixture, add a solution of naphthalene (1.0 equivalent) in dichloromethane dropwise over a period of 30 minutes, maintaining the temperature at 0°C.
- After the addition is complete, allow the reaction mixture to warm to room temperature and stir for an additional 2-3 hours.
- Carefully pour the reaction mixture into a beaker containing a mixture of crushed ice and concentrated hydrochloric acid to decompose the aluminum chloride complex.
- Transfer the mixture to a separatory funnel and separate the organic layer.
- Extract the aqueous layer with dichloromethane.
- Combine the organic layers and wash sequentially with water, saturated sodium bicarbonate solution, and brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and remove the solvent under reduced pressure.
- The crude product can be purified by recrystallization from a suitable solvent (e.g., ethanol) or by column chromatography on silica gel.[3]

## Diagram 1: Experimental Workflow for Friedel-Crafts Acylation



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Caption: Workflow for the synthesis of **1-Benzoylnaphthalene** via Friedel-Crafts acylation.

## Photophysical Properties

**1-Benzoylnaphthalene** exhibits interesting photophysical properties, primarily related to its triplet excited state. These properties make it a subject of interest in photochemistry and materials science.

Table 2: Photophysical Data for **1-Benzoylnaphthalene**

Property	Value	Notes
Triplet State Energy ( $E_T$ )	~58 kcal/mol	Estimated based on related aromatic ketones.
Intersystem Crossing Quantum Yield ( $\Phi_{ISC}$ )	High	Efficient population of the triplet state upon photoexcitation.

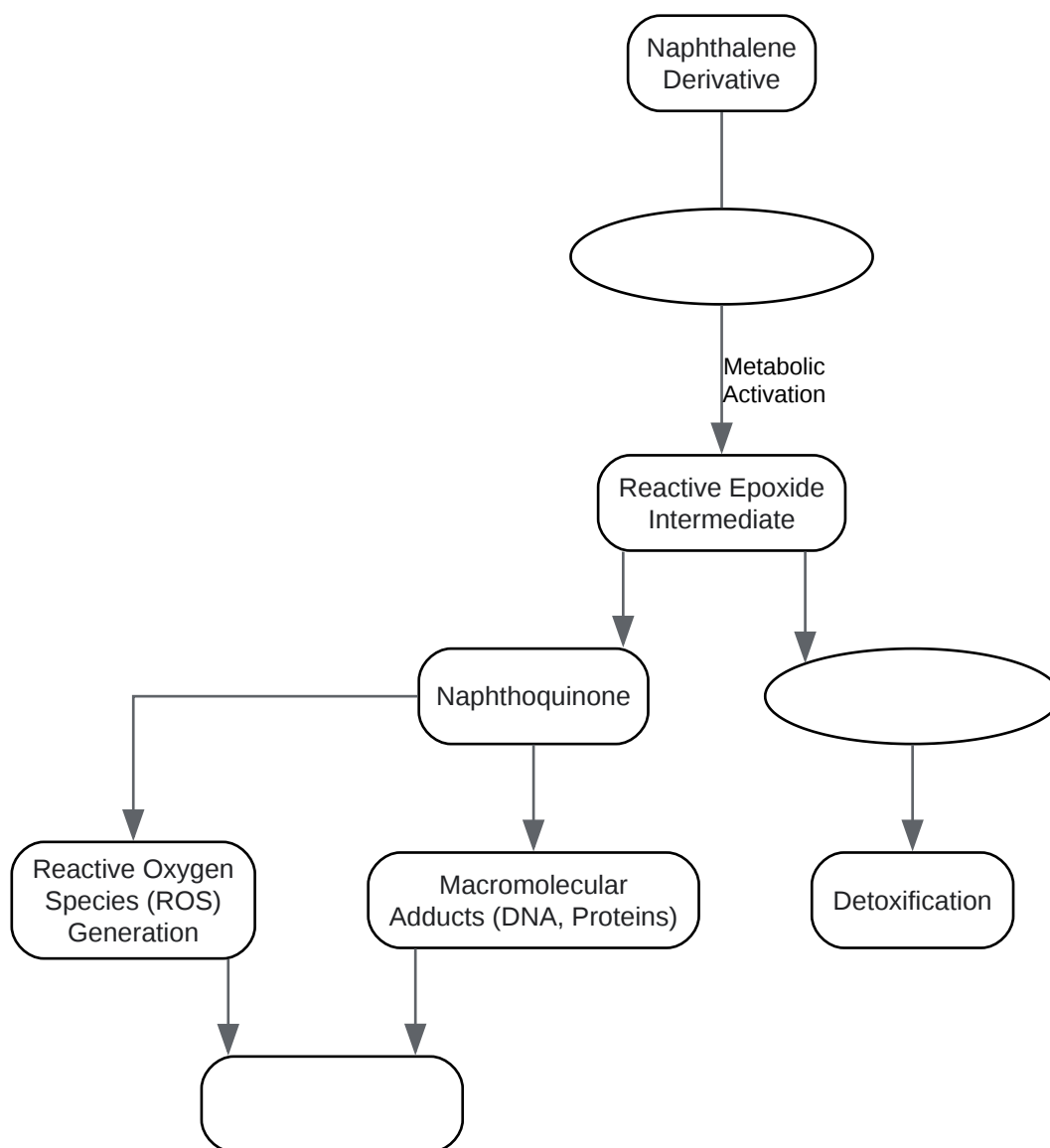
The carbonyl group facilitates efficient intersystem crossing from the singlet excited state to the triplet excited state. This property is crucial for applications in photochemistry, such as photosensitization and photoredox catalysis.

## Potential Biological Activity and Signaling Pathways

Direct experimental data on the biological activity and associated signaling pathways of **1-Benzoylnaphthalene** are limited. However, the broader class of naphthalene derivatives has been extensively studied, revealing a range of biological effects, including anticancer and antimicrobial activities.

The cytotoxicity of naphthalene and its derivatives is often linked to their metabolic activation by cytochrome P450 enzymes.<sup>[4]</sup> This process can lead to the formation of reactive epoxide intermediates, which can then be converted to naphthoquinones. These reactive metabolites can induce oxidative stress and form adducts with cellular macromolecules like DNA and proteins, leading to cytotoxicity.<sup>[4][5]</sup>

Diagram 2: Postulated Metabolic Activation and Cytotoxicity Pathway for Naphthalene Derivatives



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Caption: General metabolic pathway for naphthalene derivatives leading to potential cytotoxicity.

Given the structural similarities, it is plausible that **1-Benzoylnaphthalene** could be a substrate for similar metabolic pathways. However, dedicated studies are required to confirm its specific biological effects and mechanisms of action. The presence of the benzoyl group may influence its metabolic fate and subsequent biological activity compared to unsubstituted naphthalene.

## Conclusion

**1-Benzoylnaphthalene** is a readily accessible aromatic ketone with established synthetic routes and interesting photophysical properties. While its biological profile remains largely unexplored, the known activities of related naphthalene derivatives suggest that it may possess noteworthy pharmacological effects. This guide provides a foundational repository of technical information to encourage and facilitate further research into the applications of **1-Benzoylnaphthalene** in medicinal chemistry, materials science, and beyond. Future investigations should focus on a thorough evaluation of its biological activities, including cytotoxicity against various cell lines and elucidation of its mechanism of action.

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Address: 3281 E Guasti Rd  
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